

# what is the chemical structure of NNK-d4

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## Compound of Interest

Compound Name: NNK-d4

Cat. No.: B042630

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An In-depth Technical Guide to the Chemical Structure and Application of **NNK-d4**

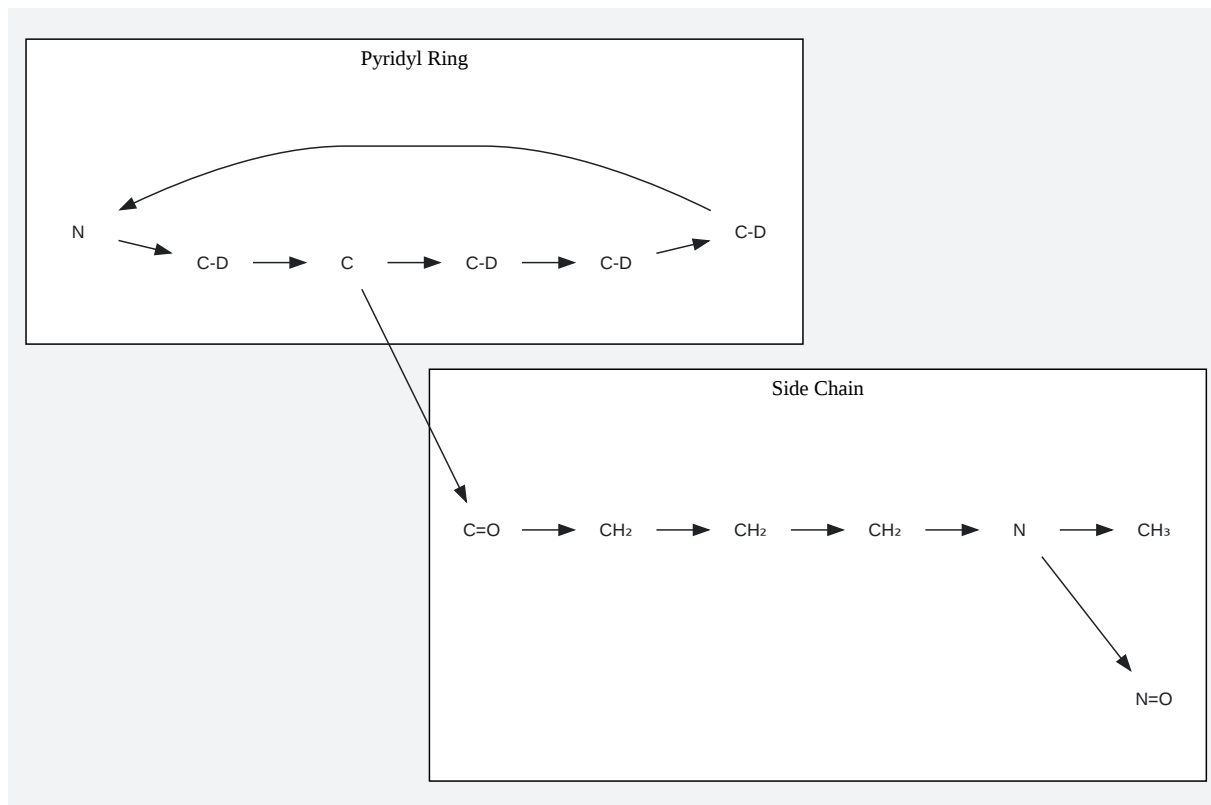
## Introduction

**NNK-d4**, also known as 4-(Methylnitrosamino)-1-(3-pyridyl-d4)-1-butanone, is a deuterated isotopologue of the potent tobacco-specific nitrosamine, 4-(methylnitrosamino)-1-(3-pyridyl)-1-butanone (NNK).<sup>[1][2]</sup> NNK is a well-established procarcinogen found in tobacco products, and it is implicated in the etiology of cancers of the lung, pancreas, and oral cavity.<sup>[3][4]</sup> The deuterated form, **NNK-d4**, serves as a critical internal standard for the quantitative analysis of NNK in various biological and environmental samples through mass spectrometry-based methods.<sup>[2][5]</sup> Its use significantly improves the accuracy and precision of these analytical techniques.<sup>[5]</sup>

## Chemical Structure and Properties

The chemical structure of **NNK-d4** is characterized by the substitution of four hydrogen atoms with deuterium atoms on the pyridine ring of the NNK molecule.<sup>[3]</sup> The IUPAC name for **NNK-d4** is N-methyl-N-[4-oxo-4-(2,4,5,6-tetradeuteriopyridin-3-yl)butyl]nitrous amide.<sup>[6]</sup>

The following DOT script generates a 2D chemical structure of **NNK-d4**, highlighting the positions of the deuterium atoms.



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**Figure 1:** Chemical structure of NNK-d4.

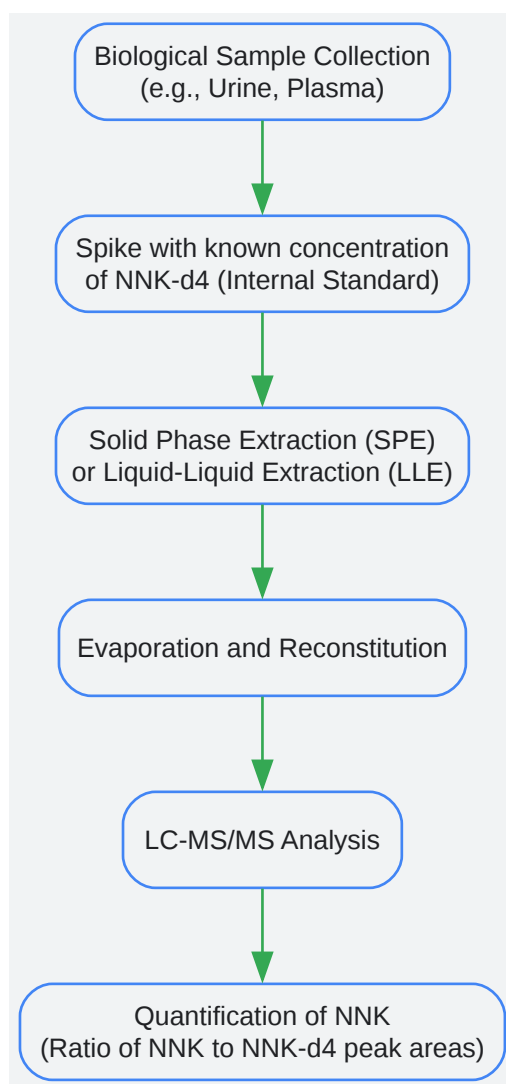
## Quantitative Data

Property	Value	Reference
CAS Number	764661-24-7	[1][3]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> D <sub>4</sub> N <sub>3</sub> O <sub>2</sub>	[1]
Molecular Weight	211.25 g/mol	[1][3][6]
Exact Mass	211.125883650 Da	[6]
Purity	>95% (HPLC)	[3]

## Experimental Protocols

**NNK-d4** is primarily utilized as an internal standard in analytical chemistry, particularly for liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS) methods.[2] A generalized experimental workflow for the quantification of NNK in a biological matrix (e.g., urine, plasma) using **NNK-d4** is described below.

## General Workflow for NNK Quantification using NNK-d4 as an Internal Standard



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**Figure 2:** Generalized experimental workflow for NNK quantification.

1. Sample Preparation: A known amount of **NNK-d4** is spiked into the biological sample.

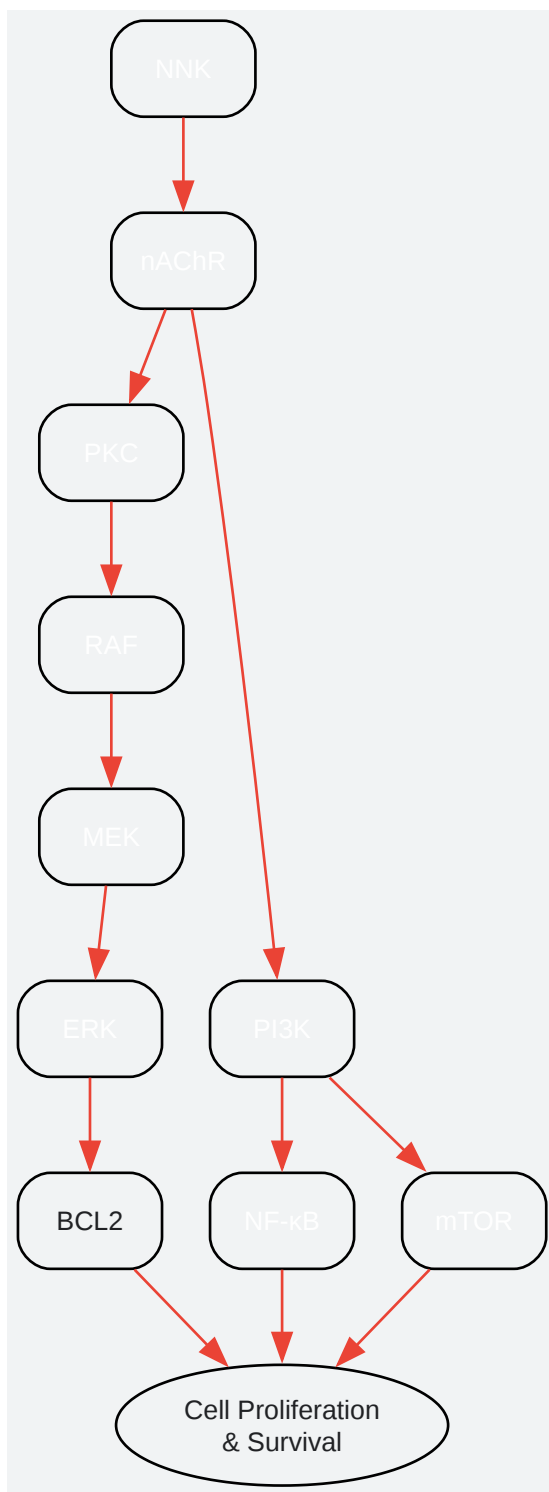
2. Extraction: The analytes (NNK and **NNK-d4**) are extracted from the sample matrix. This is commonly achieved using solid-phase extraction (SPE) or liquid-liquid extraction (LLE).
3. Concentration: The extracted sample is often evaporated to dryness and reconstituted in a smaller volume of a suitable solvent to concentrate the analytes.
4. LC-MS/MS Analysis: The prepared sample is injected into an LC-MS/MS system. The liquid chromatography step separates NNK and **NNK-d4** from other components in the sample. The mass spectrometer is set to monitor specific precursor-to-product ion transitions for both NNK and **NNK-d4**.
5. Quantification: The concentration of NNK in the original sample is determined by comparing the peak area ratio of NNK to that of the known concentration of the **NNK-d4** internal standard.

## Signaling Pathways

NNK is a procarcinogen that requires metabolic activation to exert its carcinogenic effects.<sup>[7]</sup> Activated NNK can then interact with various cellular receptors and signaling pathways, leading to downstream effects that promote cell proliferation, survival, and migration.<sup>[7]</sup>

## NNK-Mediated Oncogenic Signaling

The following diagram illustrates some of the key signaling pathways activated by NNK.



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